

Technical Guide: 1-(4-Pyridinyl)indoline – Structural Architecture & Synthetic Methodology[1]

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Compound of Interest

Compound Name: 1-(4-pyridinyl)indoline

CAS No.: 20948-73-6

Cat. No.: B4762627

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Executive Summary

This technical guide provides a comprehensive analysis of **1-(4-pyridinyl)indoline** (IUPAC: 1-(pyridin-4-yl)-2,3-dihydro-1H-indole), a bicyclic N-heteroaryl scaffold.[1] Unlike its aromatic indole counterpart, the indoline moiety presents a non-planar, puckered conformation at the C2-C3 positions, offering distinct physicochemical properties and vector orientations for drug design. This scaffold is frequently utilized in medicinal chemistry as a core pharmacophore for kinase inhibitors and GPCR ligands, serving as a bioisostere for N-aryl indoles to modulate metabolic stability and solubility.

Chemical Identity & Nomenclature[1][2][3]

Core Identification

- IUPAC Name: 1-(Pyridin-4-yl)-2,3-dihydro-1H-indole[1]
- Alternative Names: 1-(4-Pyridyl)indoline; N-(4-Pyridyl)indoline[1]

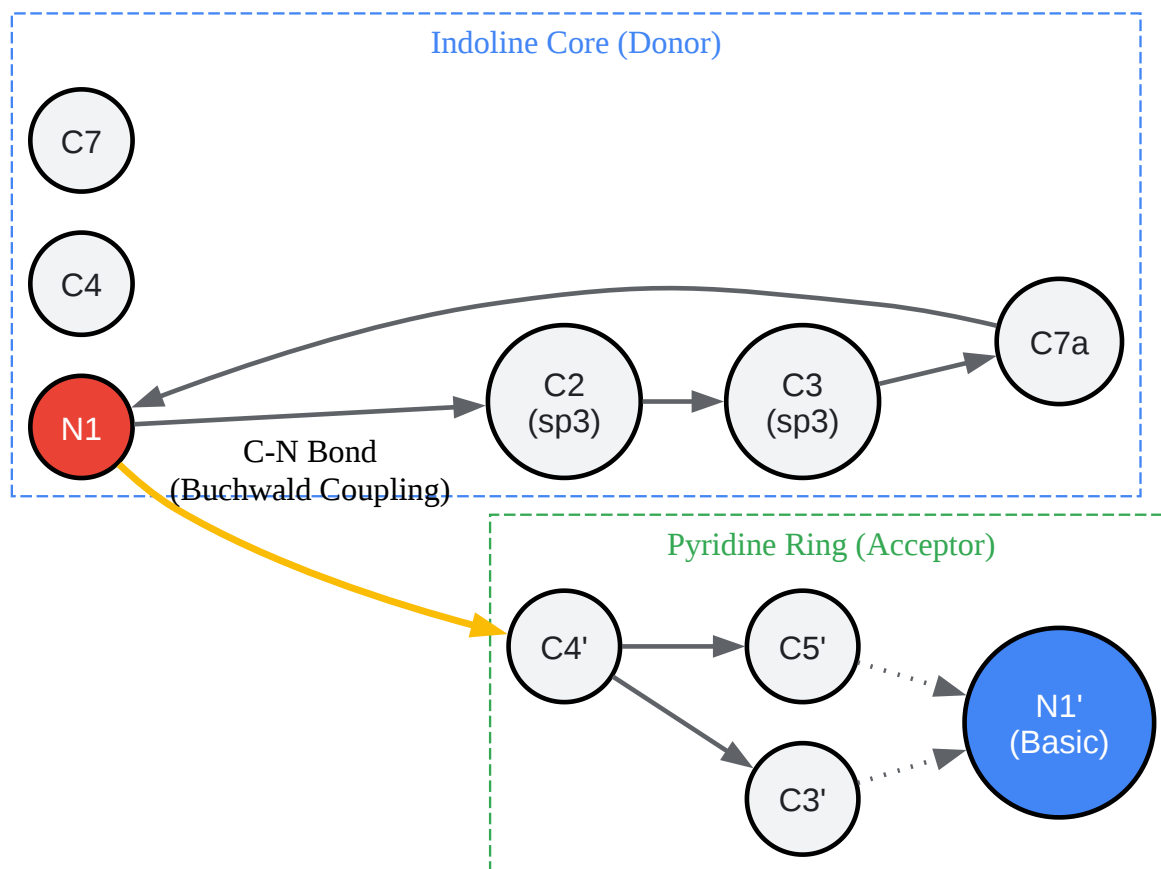
- Molecular Formula: $C_{13}H_{12}N_2$ [1][2]
- Molecular Weight: 196.25 g/mol [1]
- InChIKey: MDTNISUGFOXDPD-UHFFFAOYSA-N [1][2]

Structural Connectivity

The molecule consists of a 2,3-dihydro-1H-indole (indoline) fused ring system attached at its nitrogen atom (

) to the C4 position of a pyridine ring.[1]

- Indoline Ring: A benzene ring fused to a five-membered nitrogen-containing ring.[1] Unlike indole, the C2-C3 bond is saturated (hybridized), creating a flexible "puckered" envelope conformation.
- Pyridine Ring: An aromatic heterocycle attached at the para-position relative to the pyridine nitrogen.
- N1-C4' Linkage: The bond connecting the two ring systems is a C-N single bond with partial double bond character due to resonance delocalization from the indoline nitrogen lone pair into the electron-deficient pyridine ring.[1]



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Figure 1: Connectivity diagram highlighting the N1-C4' linkage between the indoline donor and pyridine acceptor.

Physicochemical Profile & Electronic Properties[1]

Electronic Distribution

The indoline nitrogen (

) is essentially non-basic. Its lone pair is involved in:

- Conjugation with the fused benzene ring.
- Cross-conjugation into the electron-deficient pyridine ring.

This makes the pyridine nitrogen (

) the sole basic center. The electron-donating nature of the indoline moiety increases the electron density on the pyridine ring compared to unsubstituted pyridine, potentially raising the of the pyridine nitrogen slightly above 5.2 (typical for pyridine).

Solubility & Lipophilicity

- LogP (Predicted): ~2.6[1][2]
- Solubility: Low in neutral water; soluble in organic solvents (DCM, MeOH, DMSO) and aqueous acid (due to protonation of the pyridine nitrogen).

Synthesis Methodology

To access **1-(4-pyridinyl)indoline** with high purity, Buchwald-Hartwig Amination is the superior protocol over traditional Nucleophilic Aromatic Substitution (

), particularly for unactivated pyridines.[1]

Protocol: Pd-Catalyzed Buchwald-Hartwig Coupling

This method couples indoline (nucleophile) with 4-bromopyridine (electrophile).[1]

Reagents:

- Substrate A: Indoline (1.0 equiv)[1]
- Substrate B: 4-Bromopyridine hydrochloride (1.2 equiv)[1]
- Catalyst:
(2-5 mol%)[1]
- Ligand: BINAP or XPhos (4-10 mol%)[1]
- Base:
(Sodium tert-butoxide) (2.5 equiv)[1]

- Solvent: Toluene or 1,4-Dioxane (anhydrous)[1]

Step-by-Step Workflow:

- Preparation: In a glovebox or under Argon stream, charge a reaction vial with 4-bromopyridine HCl,

(to free-base the pyridine in situ),

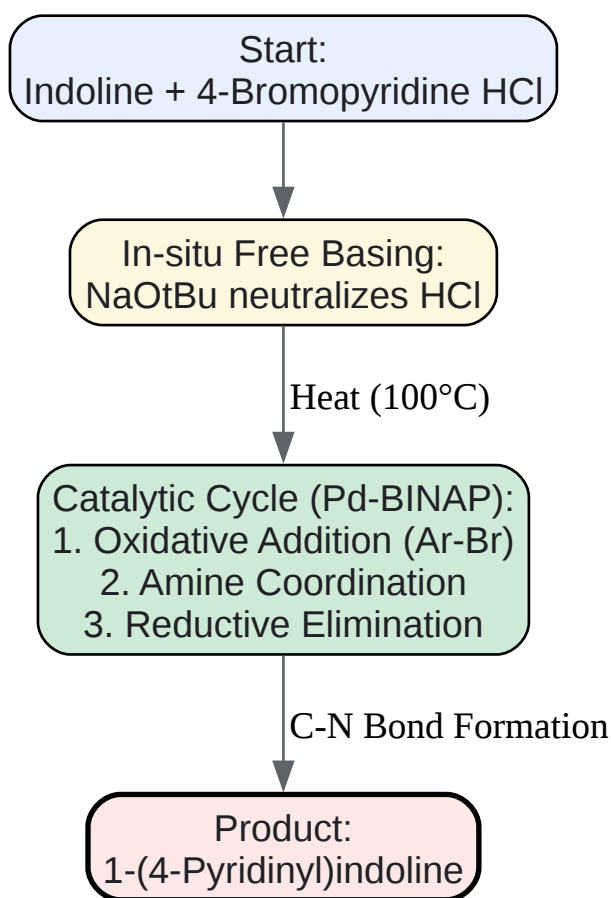
, and BINAP.
- Addition: Add anhydrous toluene followed by indoline.
- Degassing: Sparge the mixture with Argon for 5 minutes to remove

(critical to prevent catalyst poisoning).
- Reaction: Seal and heat to 100°C for 12–16 hours.
- Workup: Cool to RT, filter through a Celite pad (eluting with EtOAc). Concentrate the filtrate.
- Purification: Flash column chromatography (

, Hexane:EtOAc gradient).

Mechanism of Action

The catalytic cycle involves oxidative addition of Pd(0) to the C-Br bond of the pyridine, followed by amine coordination (indoline), deprotonation by the base, and finally reductive elimination to form the C-N bond.



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Figure 2: Synthetic workflow for the Buchwald-Hartwig coupling strategy.

Analytical Characterization

To validate the structure, the following spectral signatures must be confirmed:

Technique	Expected Signal / Pattern	Structural Assignment
1H NMR	8.2–8.4 (d, 2H)	Pyridine -protons (deshielded by N)
7.0–7.2 (d, 2H)	Pyridine -protons	
4.0 (t, 2H)	Indoline (adjacent to N)	
3.1 (t, 2H)	Indoline (benzylic)	
6.7–7.3 (m, 4H)	Indoline aromatic protons	
MS (ESI)		Protonated molecular ion

Medicinal Chemistry Applications

The **1-(4-pyridinyl)indoline** scaffold acts as a privileged structure in drug discovery:

- **Kinase Inhibition:** The pyridine nitrogen serves as a hydrogen bond acceptor (HBA) in the hinge region of kinase ATP-binding pockets, mimicking the N1 of adenine. The indoline moiety provides hydrophobic contacts within the selectivity pocket.
- **GPCR Ligands:** Used in the design of serotonin (5-HT) and dopamine receptor modulators. The semi-rigid indoline restricts the conformational space compared to an open-chain aniline, potentially improving binding affinity and selectivity (entropic advantage).
- **Metabolic Stability:** Substitution at the indoline nitrogen blocks N-oxidation and glucuronidation pathways common to free indolines, while the pyridine ring modulates solubility.

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